

# The Strategic Importance of Trifluoromethylated Picolines in Drug Design

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## Compound of Interest

Compound Name: Methyl 3-(trifluoromethyl)picolinate

Cat. No.: B1420764

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The incorporation of fluorine and fluorine-containing functional groups, particularly the trifluoromethyl (-CF<sub>3</sub>) group, is a cornerstone of modern medicinal chemistry.<sup>[1]</sup> The -CF<sub>3</sub> group is a bioisostere for chlorine and the methyl group but possesses profoundly different electronic properties.<sup>[2]</sup> Its strong electron-withdrawing nature and high lipophilicity can dramatically influence a drug candidate's metabolic stability, membrane permeability, binding affinity, and overall pharmacokinetic profile.<sup>[2][3]</sup>

When appended to a pyridine ring, as in **Methyl 3-(trifluoromethyl)picolinate**, the -CF<sub>3</sub> group modulates the pK<sub>a</sub> of the nitrogen atom and influences the electronic distribution of the entire heterocyclic system. This makes it an exceptionally valuable synthon for creating novel molecular entities that can effectively interact with biological targets. Picolines, in general, are precursors to a wide range of pharmaceuticals, and the trifluoromethylated variant offers chemists a tool to fine-tune molecular properties for enhanced therapeutic effect and better drug-like characteristics.<sup>[4][5]</sup>

## Physicochemical and Safety Profile

A thorough understanding of the compound's properties is the foundation of its effective and safe application in a laboratory setting.

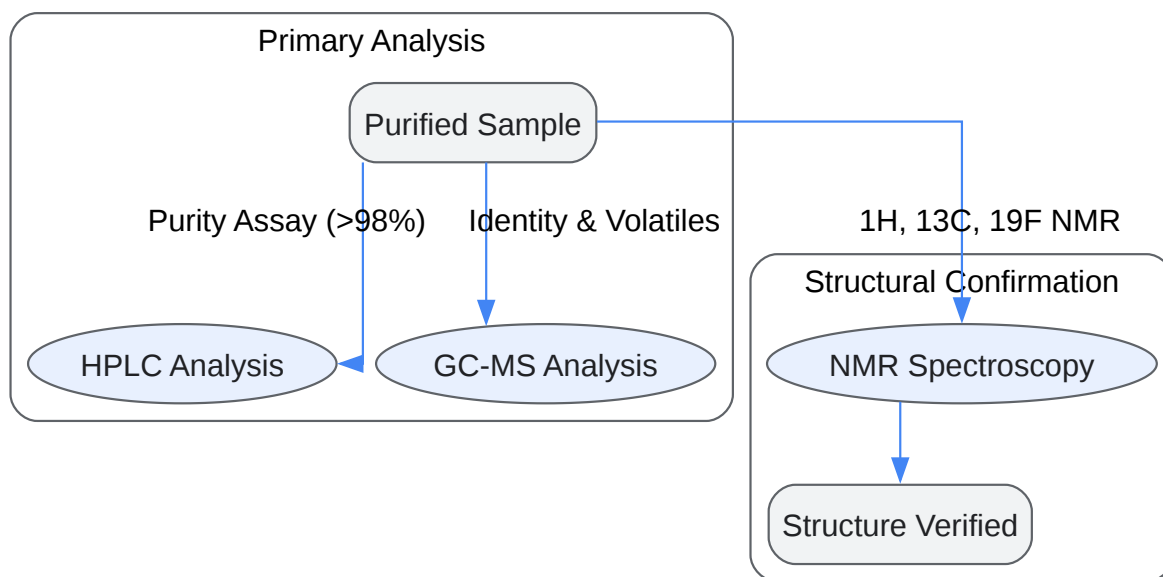
Property	Value	Source(s)
IUPAC Name	methyl 3-(trifluoromethyl)pyridine-2-carboxylate	[6]
CAS Number	588702-69-6	[7]
Molecular Formula	C <sub>8</sub> H <sub>6</sub> F <sub>3</sub> NO <sub>2</sub>	[7]
Molecular Weight	205.13 g/mol	[7]
Appearance	Colorless to yellow-brown liquid	[6]
Purity	≥97-98% (typical)	[6][7]
Storage	Store at room temperature	[6]
Signal Word	Warning	[6]
Hazard Statements	H302: Harmful if swallowed H315: Causes skin irritation H320: Causes eye irritation H335: May cause respiratory irritation	[6]
Precautionary Statements	P264, P270, P301+P312, P330	[6]

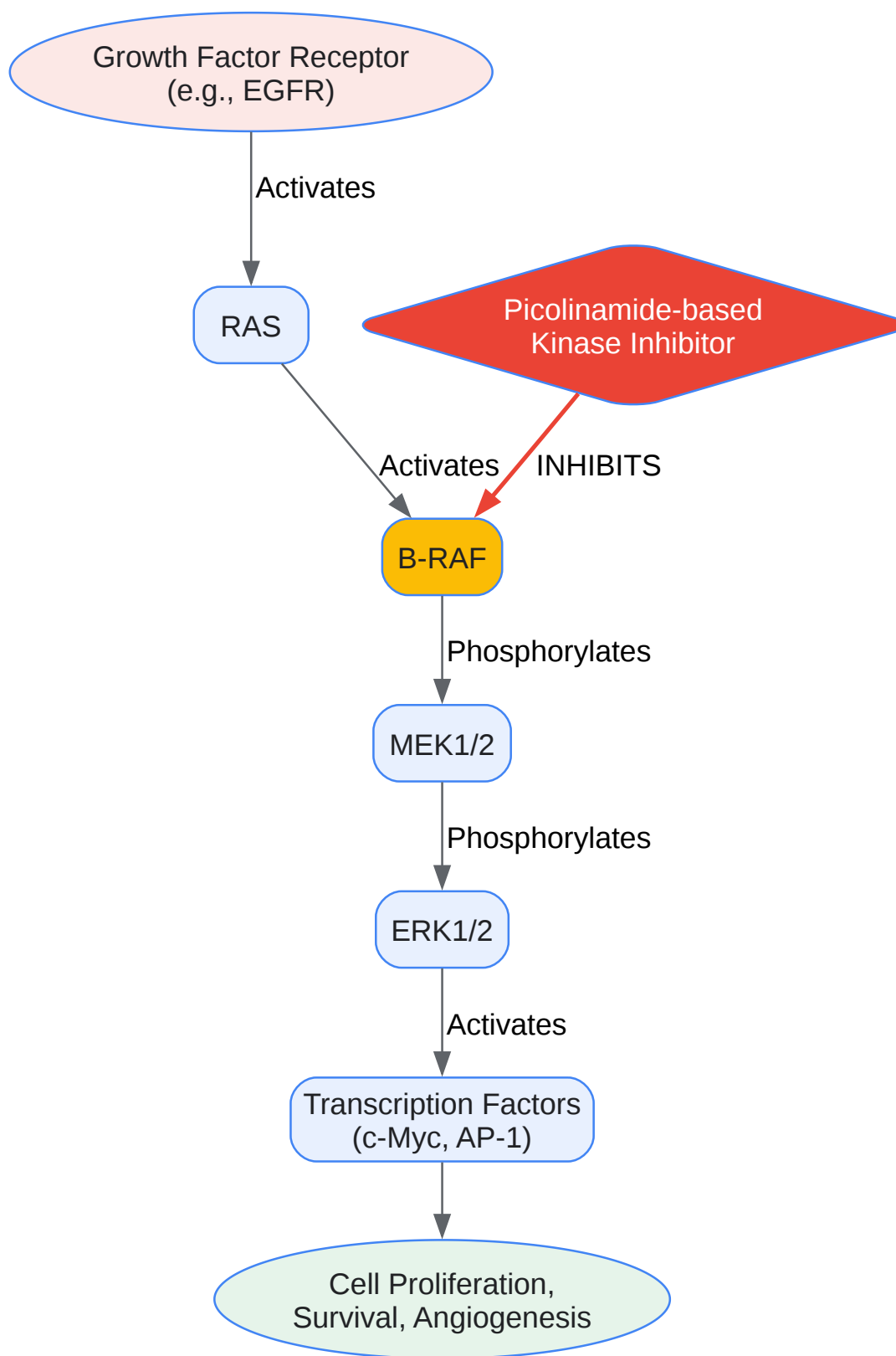
## Synthesis and Purification

While multiple synthetic routes may exist, a common and logical approach involves a multi-step sequence starting from a readily available precursor like 3-methylpicolinonitrile. This pathway leverages well-established transformations in heterocyclic chemistry.

## Proposed Synthetic Pathway

The proposed synthesis is a three-step process: (1) Hydrolysis of the starting nitrile to the corresponding carboxylic acid, (2) Trifluoromethylation of the methyl group via a halogenation-fluorination sequence, and (3) Esterification to yield the final product.





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- To cite this document: BenchChem. [The Strategic Importance of Trifluoromethylated Picolinates in Drug Design]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1420764#methyl-3-trifluoromethyl-picolinate-molecular-weight>]

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